

ATRA-Biotin: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: ATRA-biotin

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An in-depth exploration of the synthesis, function, and experimental application of biotinylated all-trans retinoic acid (**ATRA-biotin**), a valuable molecular tool for cellular and tissue analysis.

Introduction

ATRA-biotin is a chemically modified version of all-trans retinoic acid (ATRA), a vital signaling molecule derived from vitamin A.^[1] In this conjugate, a biotin molecule is attached to the ATRA structure, enabling researchers to track the localization and interactions of ATRA within cells and tissues.^{[2][3]} The biotin tag serves as a high-affinity handle for detection and purification using streptavidin-based techniques, making **ATRA-biotin** an indispensable probe in cellular biology, neuroscience, and drug development. This guide provides a detailed overview of **ATRA-biotin**, its synthesis, biological functions, and key experimental protocols.

Core Concepts: Synthesis and Chemical Properties

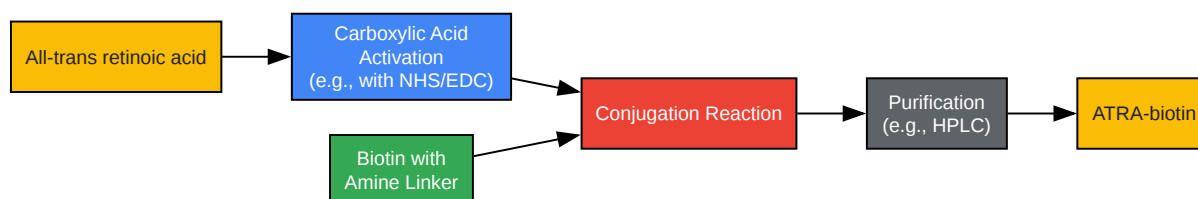
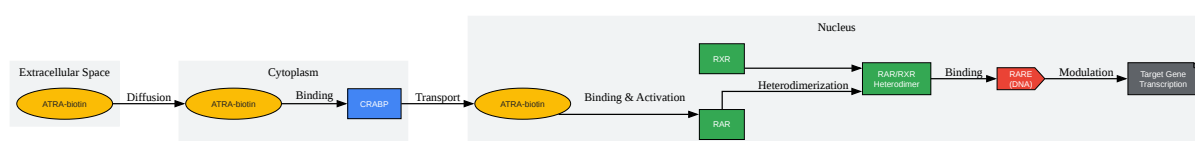
ATRA-biotin is synthesized by conjugating biotin to the carboxylic acid group of all-trans retinoic acid, typically through a linker molecule to ensure that the biological activity of ATRA is retained. The resulting conjugate maintains the core structure of ATRA, allowing it to interact with its native cellular partners.

Table 1: Chemical and Physical Properties of **ATRA-Biotin**

Property	Value
Molecular Formula	C ₃₆ H ₅₅ N ₃ O ₄ S
Molecular Weight	625.90 g/mol
Appearance	Powder
Storage Conditions	-20°C (powder), -80°C (in DMSO)

Mechanism of Action and Signaling Pathway

ATRA-biotin functions as an analog of ATRA, a natural ligand for the retinoic acid receptors (RARs), which are members of the nuclear receptor superfamily.[4][5] Upon entering a cell, ATRA binds to RARs, which then form heterodimers with retinoid X receptors (RXRs). This RAR/RXR heterodimer subsequently binds to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes, thereby modulating their transcription.[4][5] This signaling cascade plays a critical role in various biological processes, including cell differentiation, proliferation, and apoptosis. The biotin moiety of **ATRA-biotin** allows for the visualization and study of these intricate processes.



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